

A Technical Guide to the Physical Properties of Heptane-d16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptane-d16

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Heptane-d16** (Perdeuterated Heptane). The information is curated for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work. This guide includes a detailed summary of quantitative data, relevant experimental protocols, and a workflow for its application as an internal standard.

Core Physical Properties of Heptane-d16

Heptane-d16, a deuterated form of n-heptane, is a colorless liquid.^[1] Its physical characteristics are crucial for its application as a non-polar solvent and as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods.^[2] The following table summarizes the key physical properties of **Heptane-d16**.

Property	Value	Units
Molecular Formula	C ₇ D ₁₆	
Molecular Weight	116.30	g/mol
Boiling Point	98	°C
Melting Point	-91	°C
Density	0.794	g/mL at 25 °C
Refractive Index	1.3844	n _{20/D}
Vapor Pressure	40	mmHg at 20 °C
Vapor Density	3.5	(vs air)
Flash Point	-4.00	°C (closed cup)
Isotopic Purity	≥99	atom % D

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for key experiments to determine the physical properties of organic liquids like **Heptane-d₁₆**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical property. A common laboratory method for determining the boiling point of a small sample of an organic liquid is the capillary method.^[3]

Apparatus:

- Thiele tube or similar heating bath (e.g., aluminum block)
- Thermometer

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount of **Heptane-d16** is placed in the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is placed in a Thiele tube filled with a heating oil (e.g., mineral oil or silicone oil).
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[3]

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (open at one end)
- Mortar and pestle (if the sample is not a fine powder)
- Thermometer

Procedure:

- A small amount of solid **Heptane-d16** (frozen) is finely crushed.
- The open end of a capillary tube is pressed into the solid, and the tube is tapped to pack the solid into the sealed end.
- The packed capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated slowly, and the temperature is observed.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.

Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Water bath (for temperature control)
- Thermometer

Procedure (using a pycnometer for high accuracy):

- The empty pycnometer is cleaned, dried, and its mass is accurately measured.

- The pycnometer is filled with **Heptane-d16**, and the stopper is inserted, ensuring any excess liquid is expelled through the capillary.
- The outside of the pycnometer is wiped dry, and its mass is measured.
- The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water).
- The mass of the pycnometer filled with the reference substance is measured.
- The density of **Heptane-d16** is calculated using the formula: $\text{Density of sample} = (\text{mass of sample} / \text{mass of reference substance}) * \text{density of reference substance}$

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette

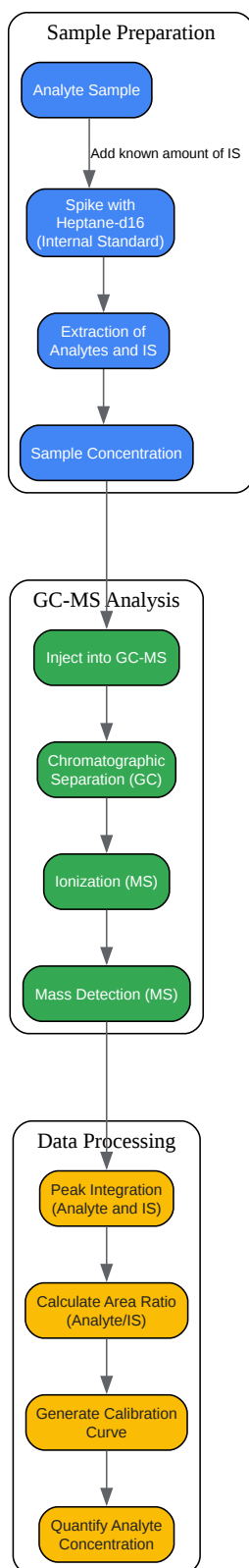
Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of **Heptane-d16** are placed on the surface of the prism using a clean dropper.
- The prism is closed, and the light source is adjusted to illuminate the field of view.

- The adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale. The temperature should be recorded as the refractive index is temperature-dependent.

Application Workflow: Heptane-d16 as an Internal Standard in GC-MS Analysis

Heptane-d16 is frequently used as an internal standard in Gas Chromatography-Mass Spectrometry (GC-MS) for the quantitative analysis of volatile organic compounds.^[2] Its chemical similarity to non-deuterated heptane and other alkanes, along with its distinct mass, makes it an ideal candidate to correct for variations in sample preparation and instrument response.



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Caption: Workflow for quantitative analysis using **Heptane-d16** as an internal standard in GC-MS.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Heptane-d16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166354#what-are-the-physical-properties-of-heptane-d16]

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